

Essential Safety and Operational Guide for Handling 2-Phenyl-2-butene

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Compound of Interest

Compound Name: 2-Phenyl-2-butene

CAS No.: 2082-61-3

Cat. No.: B3421063

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Phenyl-2-butene**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Immediate Safety and Hazard Information

2-Phenyl-2-butene is a flammable liquid and vapor that can cause skin and eye irritation, and may lead to respiratory irritation.^{[1][2]} It is crucial to handle this chemical with appropriate safety measures to prevent exposure and ensure a safe laboratory environment.

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Phenyl-2-butene**:

Property	Value
Molecular Formula	C ₁₀ H ₁₂
Molecular Weight	132.20 g/mol [1]
Density	0.910 g/mL[3]
Boiling Point	Not explicitly stated in search results
Melting Point	-24 °C[3]
Flash Point	Not explicitly stated in search results
Occupational Exposure Limits	No specific occupational exposure limits were found in the search results. It is recommended to handle it in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[4][5]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2-Phenyl-2-butene** is essential to minimize risk. The following operational plan outlines the necessary steps from preparation to post-handling cleanup.

Engineering Controls and Preparation

- **Ventilation:** Always handle **2-Phenyl-2-butene** in a well-ventilated area. A certified chemical fume hood is the preferred engineering control to minimize inhalation of vapors.[4][5]
- **Eye Wash and Safety Shower:** Ensure that a calibrated and unobstructed eye wash station and safety shower are readily accessible in the immediate work area.
- **Fire Safety:** Have a Class B fire extinguisher (or a multipurpose ABC extinguisher) readily available. Keep the chemical away from open flames, sparks, and other sources of ignition. [5][6][7] Use spark-proof tools and explosion-proof equipment.[4][5]

- Spill Kit: A spill kit appropriate for flammable organic compounds should be available and personnel trained in its use.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Phenyl-2-butene**:

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards are required. A face shield should be worn in addition to goggles when there is a risk of splashing.[4][8]
Hand Protection	Chemical-resistant gloves, such as nitrile or neoprene, must be worn. Inspect gloves for any signs of degradation or perforation before each use.[2]
Body Protection	A flame-retardant lab coat should be worn. For larger quantities or procedures with a higher risk of splashing, chemically resistant coveralls are recommended.
Respiratory Protection	If work cannot be conducted in a chemical fume hood, a NIOSH-approved respirator with organic vapor cartridges is necessary.

Handling Procedure

- Preparation: Before handling, ensure all necessary equipment and PPE are readily available and in good condition.
- Dispensing: Carefully dispense the required amount of **2-Phenyl-2-butene** in the chemical fume hood. Avoid generating mists or vapors.
- Performing the Reaction: Conduct all experimental procedures involving **2-Phenyl-2-butene** within the fume hood.

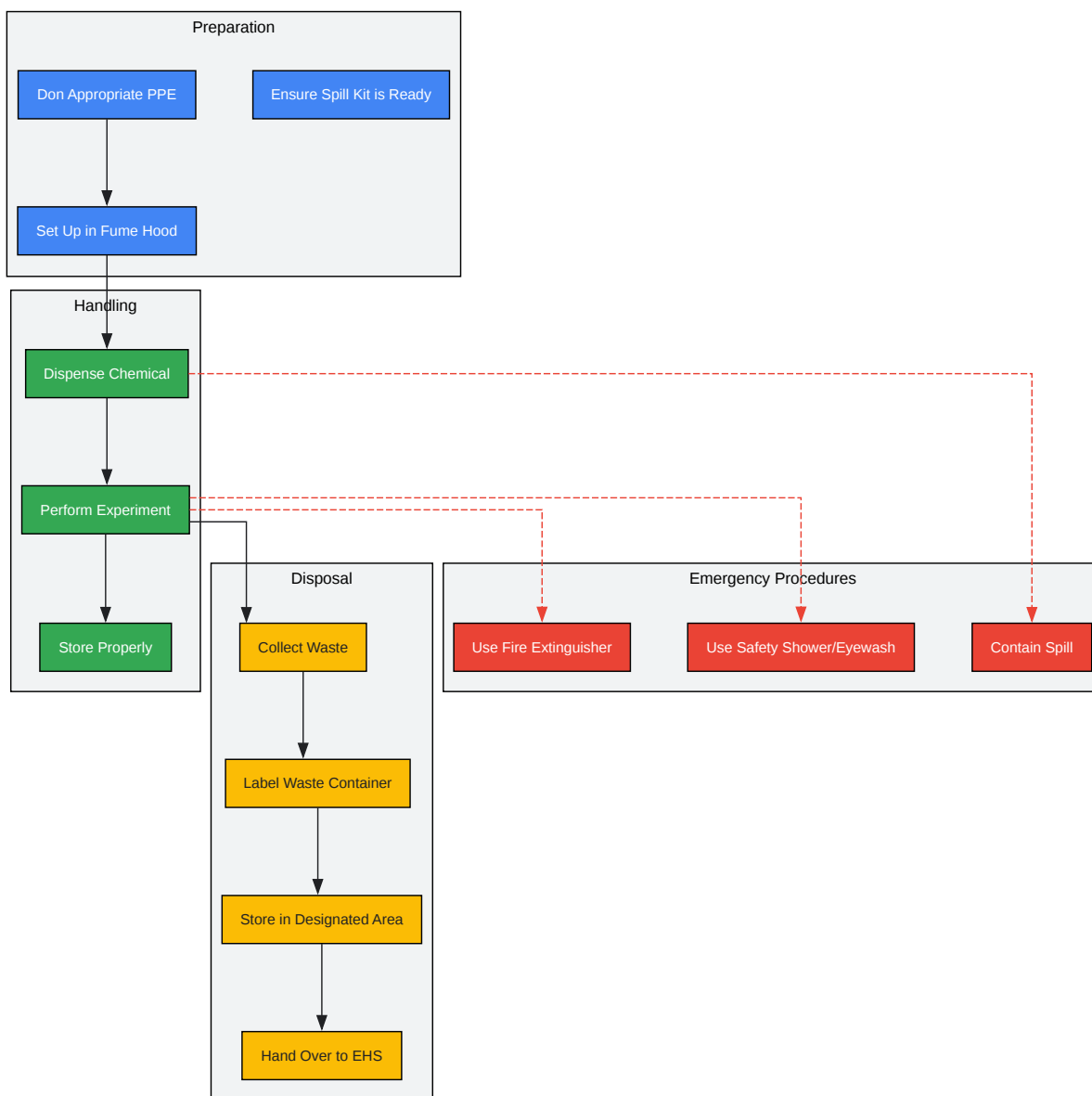
- Storage: Store **2-Phenyl-2-butene** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area designated for flammable liquids.[2][4] It should be stored away from incompatible materials such as strong oxidizing agents.[5] The container should be protected from light.[2]
- Post-Handling: After handling, wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **2-Phenyl-2-butene** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing **2-Phenyl-2-butene**, including unused product and contaminated materials (e.g., gloves, paper towels), in a designated, properly labeled, and sealed hazardous waste container.
 - Do not mix with other incompatible waste streams.
- Waste Storage:
 - Store the hazardous waste container in a designated, well-ventilated, and secure secondary containment area away from ignition sources.
- Waste Disposal:
 - Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[2]
 - Follow all local, state, and federal regulations for the disposal of flammable and hazardous chemical waste.[2]

Safe Handling Workflow



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Caption: Workflow for the safe handling of **2-Phenyl-2-butene**.

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